

Application Notes & Protocols for the Isolation of Ophiopogonanone E from Ophiopogon japonicus

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Compound of Interest

Compound Name: *ophiopogonanone E*

Cat. No.: B058116

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ophiopogon japonicus (Thunb.) Ker-Gawl, a traditional Chinese medicine also known as "Maidong," is a rich source of various bioactive compounds, including steroidal saponins and homoisoflavonoids.^{[1][2]} **Ophiopogonanone E**, a homoisoflavonoid found in the roots of Ophiopogon japonicus, has garnered interest for its potential pharmacological activities, including anti-inflammatory effects.^{[3][4]} The isolation and purification of **ophiopogonanone E** are crucial for further pharmacological studies and drug development. This document provides detailed protocols for the extraction and chromatographic purification of **ophiopogonanone E** from Ophiopogon japonicus, based on established methodologies for related homoisoflavonoids.

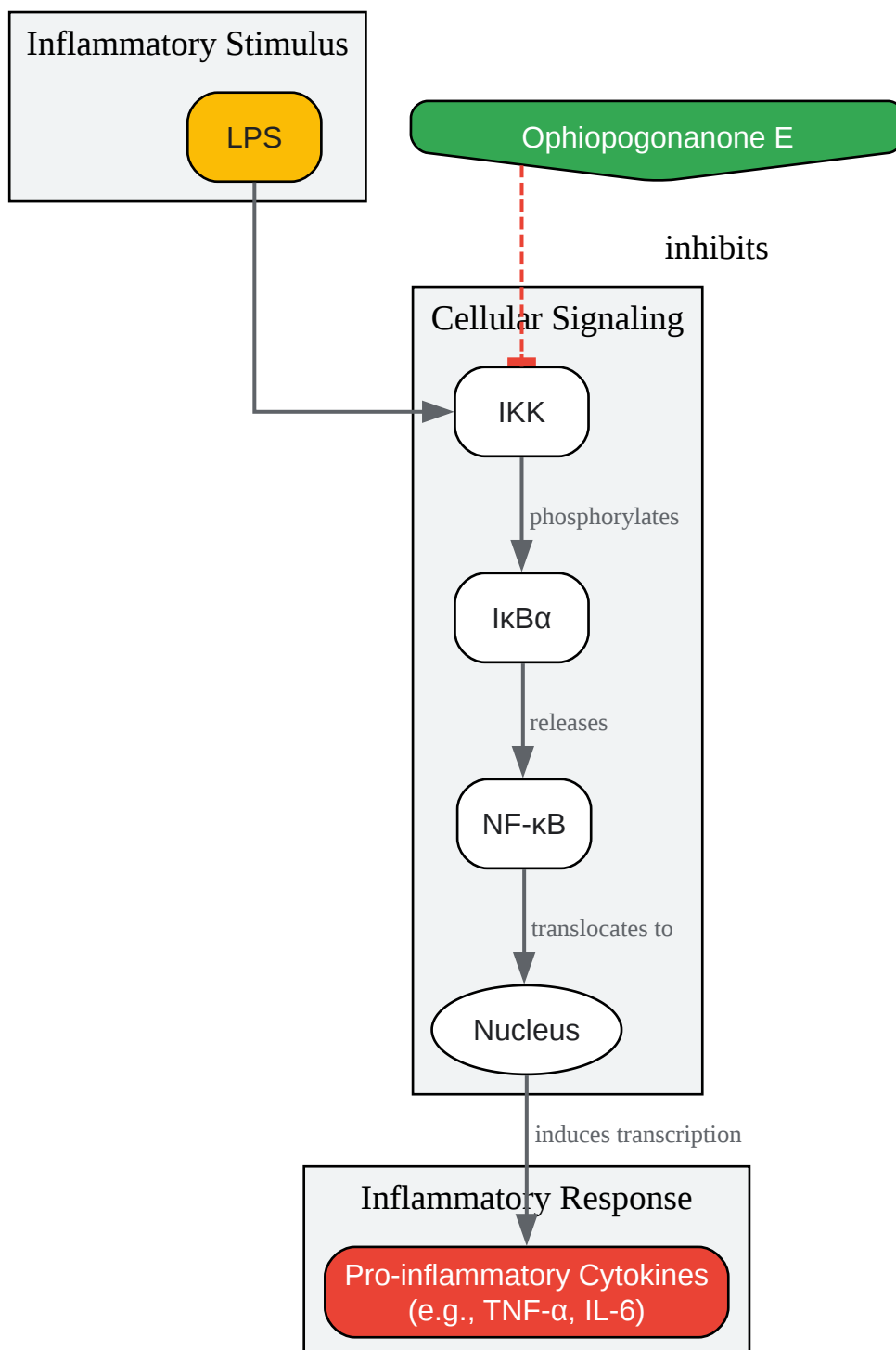
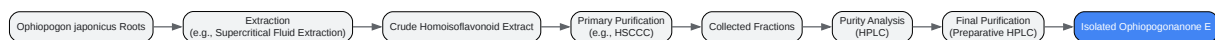
Data Presentation

The following table summarizes quantitative data from the isolation and analysis of homoisoflavonoids from Ophiopogon japonicus, providing a reference for expected yields and purity.

Compound	Extraction Method	Purification Method	Yield	Purity	Reference
Methylophiopogonanone A	Supercritical Fluid Extraction	HSCCC	15.3 mg from 140 mg crude extract	96.9%	[5]
6-aldehydo-isoophiopogonone A	Supercritical Fluid Extraction	HSCCC	4.1 mg from 140 mg crude extract	98.3%	[5]
6-formyl-isoophiopogonanone A	Supercritical Fluid Extraction	HSCCC	13.5 mg from 140 mg crude extract	97.3%	[5]

Experimental Workflow

The overall workflow for the isolation of **ophiopogonanone E** from *Ophiopogon japonicus* is depicted in the following diagram.



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